

An In-depth Technical Guide to the Safety of 3-Methyl-5-propyloctane

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Compound of Interest

Compound Name: 3-Methyl-5-propyloctane

Cat. No.: B14556302

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Disclaimer: No specific Safety Data Sheet (SDS) for **3-Methyl-5-propyloctane** is publicly available. This guide has been compiled using data from structurally similar compounds, primarily C12-14 isoalkanes, and should be used for informational purposes with an understanding of its limitations. All safety protocols should be developed and confirmed in accordance with established laboratory safety standards and regulatory requirements.

This technical guide provides a comprehensive overview of the known and anticipated safety information for **3-Methyl-5-propyloctane**, designed for researchers, scientists, and professionals in drug development. Due to the absence of a dedicated SDS for this specific isomer, this document synthesizes available data on its physical properties with safety information from closely related branched alkanes.

Chemical and Physical Properties

While extensive experimental data for **3-Methyl-5-propyloctane** is limited, some key physical properties have been reported. The following table summarizes the available quantitative data.

Property	Value	Source
Molecular Formula	C12H26	[1]
Molecular Weight	170.33 g/mol	[2] [3]
CAS Number	62184-36-5	[2] [4]
Boiling Point	194°C	[5]
Density	0.7653 g/cm ³	[5]
Refractive Index	1.4232	[5]
Melting Point	-50.8°C (estimate)	[5]
XLogP3	6.1	[2]

Experimental Protocols:

The experimental determination of the physical properties listed above would typically follow standardized methods:

- Boiling Point: Determined using methods such as ASTM D1078 or OECD Guideline 103. This involves distilling the substance and recording the temperature at which the liquid boils at atmospheric pressure.
- Density: Measured using a pycnometer or a digital density meter according to methods like ASTM D1217 or OECD Guideline 109.
- Refractive Index: Determined using a refractometer, following a standard procedure such as ASTM D1218.

Hazard Identification and Classification

Based on the safety data for similar C12 branched alkanes and hydrocarbon mixtures, **3-Methyl-5-propylhexane** is anticipated to have the following GHS classifications.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Hazard Class	Hazard Category	GHS Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H336: May cause drowsiness or dizziness

Signal Word: Danger

Hazard Pictograms:

- Health Hazard
- Flame

Precautionary Statements:

- Prevention: P210 (Keep away from heat, sparks, open flames, and hot surfaces. No smoking), P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).
- Response: P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician), P331 (Do NOT induce vomiting), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P332+P313 (If skin irritation occurs: Get medical advice/attention), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing).
- Storage: P403+P235 (Store in a well-ventilated place. Keep cool), P405 (Store locked up).
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

Toxicological Information

No specific toxicological studies have been performed on **3-Methyl-5-propyloctane**. The data presented below is for a mixture of C12-14 isoalkanes and serves as a surrogate for estimating the potential toxicity.[\[6\]](#)

Toxicological Endpoint	Species	Route	Value
Acute Toxicity (LD50)	Rat	Oral	> 5000 mg/kg bw
Acute Toxicity (LC50)	Rat	Inhalation	> 5000 mg/m ³ air
Acute Toxicity (LD50)	Rat	Dermal	> 2000 mg/kg bw

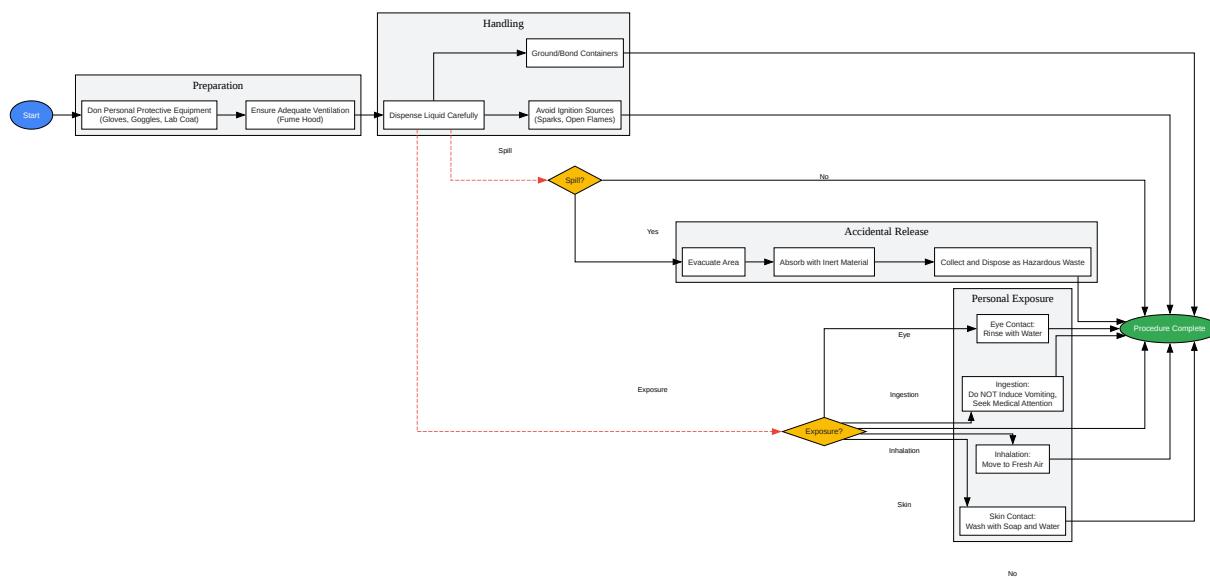
Experimental Protocols:

Toxicological assessments for substances like C12-14 isoalkanes are generally conducted following OECD guidelines:

- Acute Oral Toxicity (OECD 423): A single dose of the substance is administered to fasted animals by gavage. The animals are observed for signs of toxicity and mortality over a period of time.
- Acute Inhalation Toxicity (OECD 403): Animals are exposed to the substance in the air for a defined period. Observations for toxicity and mortality are made during and after exposure.
- Acute Dermal Toxicity (OECD 402): The substance is applied to a shaved area of the skin of the test animals. The site is covered, and the animals are observed for toxic effects.

Safe Handling and Emergency Procedures Workflow

The following diagram illustrates a logical workflow for the safe handling of **3-Methyl-5-propyloctane**, based on the anticipated hazards of a flammable liquid hydrocarbon.

[Click to download full resolution via product page](#)**Safe handling workflow for 3-Methyl-5-propyloctane.**

First-Aid, Fire-Fighting, and Accidental Release Measures

The following procedures are recommended based on the properties of similar branched alkanes.

First-Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[9]
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation develops, seek medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention if irritation persists.[9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. Aspiration into the lungs can cause chemical pneumonitis, which can be fatal.[6][9]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Specific Hazards: The substance is a combustible liquid. Vapors may be heavier than air and can travel to a source of ignition and flash back.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE). Eliminate all ignition sources.[8]

- Environmental Precautions: Prevent the substance from entering drains, sewers, and waterways.
- Methods for Cleaning Up: Absorb the spill with a non-combustible, inert material such as sand, earth, or vermiculite. Place the absorbed material in a sealed container for disposal.[8]

Handling, Storage, and Disposal

Handling:

- Use in a well-ventilated area, preferably in a fume hood.
- Keep away from heat, sparks, and open flames.
- Avoid contact with skin and eyes.
- Ground and bond containers when transferring material to prevent static electricity.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store locked up.[6]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations. The material may be suitable for incineration at a licensed waste disposal facility.

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